

A Technical Guide to D-Lyxose-1-¹³C: CAS Number and Structural Characterization

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Compound of Interest

Compound Name: D-Lyxose-13C-1

Cat. No.: B12406944

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of D-Lyxose-1-¹³C, a stable isotope-labeled derivative of the rare pentose sugar D-Lyxose. Authored from the perspective of a Senior Application Scientist, this document synthesizes technical data with practical insights to support researchers in drug development, metabolic studies, and advanced analytical applications. We will delve into the definitive identification of this compound through its CAS number and provide a comprehensive overview of its structural characterization using modern spectroscopic techniques.

Introduction: The Significance of Isotopically Labeled D-Lyxose

D-Lyxose, an epimer of D-Xylose, serves as a crucial building block in the synthesis of various biologically active molecules. Its applications range from the development of antiviral nucleoside analogs to the synthesis of immunostimulants.^[1] The introduction of a stable isotope, such as Carbon-13 (¹³C), at a specific position within the D-Lyxose molecule creates a powerful tool for researchers. D-Lyxose-1-¹³C, with its enriched carbon isotope at the anomeric center, allows for precise tracing of metabolic pathways, elucidation of reaction mechanisms,

and quantification in complex biological matrices using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).^[2]

The strategic placement of the ^{13}C label at the C-1 position is particularly advantageous. The anomeric carbon is central to glycosidic bond formation and the interconversion between cyclic and acyclic forms of the sugar. Consequently, monitoring the fate of this specific carbon atom can provide invaluable insights into the biochemical transformations of D-Lyxose.

Definitive Identification: The CAS Number

For unambiguous identification and procurement, the Chemical Abstracts Service (CAS) number for D-Lyxose-1- ^{13}C is 70849-22-8.^{[3][4][5][6]} It is crucial to distinguish this from the CAS number for the unlabeled D-Lyxose (1114-34-7) and other isotopically labeled variants.

Compound	CAS Number
D-Lyxose-1- ^{13}C	70849-22-8 ^{[3][4][5][6]}
D-Lyxose (unlabeled)	1114-34-7 ^[7]
D-Xylose-1- ^{13}C	70849-21-7 ^[8]
D-Lyxose-2- ^{13}C	83379-39-9 ^[9]

This table provides a clear distinction between the CAS numbers of D-Lyxose-1- ^{13}C and related compounds to prevent ambiguity in chemical sourcing and regulatory documentation.

Structural Elucidation: A Multi-faceted Spectroscopic Approach

The definitive structural characterization of D-Lyxose-1- ^{13}C relies on a combination of advanced spectroscopic techniques. Each method provides a unique piece of the structural puzzle, and together they offer a comprehensive and self-validating confirmation of the molecule's identity and isotopic enrichment.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Analysis

NMR spectroscopy is the most powerful tool for the structural elucidation of isotopically labeled compounds in solution. The presence of the ^{13}C label at the C-1 position introduces distinct and informative features in both ^1H and ^{13}C NMR spectra.

In a proton-decoupled ^{13}C NMR spectrum of D-Lyxose-1- ^{13}C , the signal corresponding to the anomeric carbon (C-1) will exhibit a significantly enhanced intensity compared to the signals of the other carbon atoms, which are at natural abundance (approximately 1.1%). This observation provides direct and unequivocal evidence of ^{13}C enrichment at the C-1 position.

Furthermore, the chemical shift of the C-1 carbon and the one-bond and two-bond ^{13}C - ^{13}C coupling constants provide valuable information about the stereochemistry and conformation of the pyranose ring. A seminal study on [1- ^{13}C]aldoses provides crucial reference data for D-Lyxose.^[10]

Expected ^{13}C NMR Data for D-Lyxose-1- ^{13}C in D_2O :

Tautomer	C-1 Chemical Shift (ppm)	$^1\text{J}(\text{C1-C2})$ (Hz)
α -pyranose	~93.5	~44.5
β -pyranose	~93.8	~41.5

Data extrapolated from Serianni, A. S., et al. (1987).^[10] The distinct chemical shifts and coupling constants for the α and β anomers allow for their individual characterization in an equilibrium mixture.

The ^1H NMR spectrum of D-Lyxose-1- ^{13}C provides further confirmation of the isotopic labeling through the observation of one-bond coupling between the anomeric proton (H-1) and the ^{13}C -labeled carbon (C-1). This results in the splitting of the H-1 signal into a doublet, with a large coupling constant, $^1\text{J}(\text{C1-H1})$.

Expected ^1H NMR Features for D-Lyxose-1- ^{13}C :

- **Splitting of the Anomeric Proton Signal:** The signals corresponding to the anomeric protons of both the α and β anomers will appear as doublets due to coupling with ^{13}C -1.

- $^1\text{J}(\text{C1-H1})$ Coupling Constant: The magnitude of this coupling constant is dependent on the hybridization and stereochemical orientation. For sp^3 -hybridized carbons in sugars, this value is typically in the range of 160-170 Hz. The precise value can provide insights into the anomeric configuration.

Caption: Workflow for NMR analysis of D-Lyxose-1- ^{13}C .

Experimental Protocol: NMR Analysis of D-Lyxose-1- ^{13}C

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of D-Lyxose-1- ^{13}C .
 - Dissolve the sample in 0.5-0.7 mL of deuterium oxide (D_2O , 99.9 atom % D).
 - Transfer the solution to a standard 5 mm NMR tube.
- ^1H NMR Spectroscopy:
 - Acquire a one-dimensional ^1H NMR spectrum at a suitable magnetic field strength (e.g., 400 MHz or higher for better resolution).
 - Set the spectral width to cover the expected range for carbohydrate protons (typically 0-6 ppm).
 - Apply a solvent suppression pulse sequence to attenuate the residual HDO signal.
 - Integrate the signals to determine the relative populations of the anomers.
 - Measure the chemical shifts and coupling constants, paying close attention to the doublet corresponding to H-1 to determine $^1\text{J}(\text{C1-H1})$.
- ^{13}C NMR Spectroscopy:
 - Acquire a proton-decoupled one-dimensional ^{13}C NMR spectrum.
 - Set the spectral width to encompass the full range of carbon chemical shifts for carbohydrates (typically 50-110 ppm).

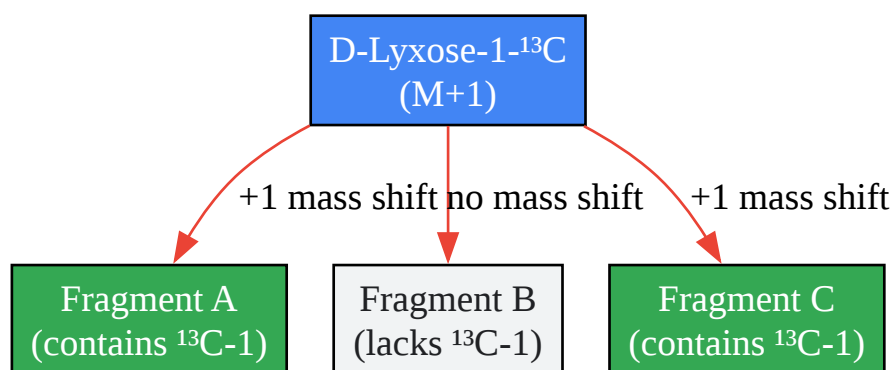
- Observe the enhanced signal intensity of C-1.
- Measure the precise chemical shifts of all carbon signals.
- For detailed coupling information, acquire a proton-coupled ^{13}C NMR spectrum or utilize more advanced techniques like 2D INADEQUATE if sufficient sample is available to determine ^{13}C - ^{13}C coupling constants.[\[10\]](#)

Mass Spectrometry: Confirming Molecular Weight and Isotopic Incorporation

Mass spectrometry provides complementary information to NMR by confirming the molecular weight and the incorporation of the ^{13}C label.

Expected Mass Spectrometric Data:

- **Molecular Ion Peak:** The molecular weight of unlabeled D-Lyxose is 150.13 g/mol [\[11\]](#) For D-Lyxose-1- ^{13}C , the molecular weight is 151.13 g/mol due to the presence of one ^{13}C atom. High-resolution mass spectrometry (HRMS) can readily distinguish this mass difference.
- **Isotopic Distribution:** The mass spectrum will show a characteristic isotopic pattern. The M+1 peak, corresponding to the ^{13}C -labeled molecule, will be the base peak or significantly enhanced compared to the M peak (from any unlabeled fraction) and the natural abundance M+1 peak.
- **Fragmentation Pattern:** The fragmentation pattern in techniques like Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization (e.g., silylation) or in tandem MS (MS/MS) experiments will be consistent with the structure of a pentose sugar.[\[11\]](#) The fragments containing the C-1 carbon will exhibit a +1 mass shift compared to the corresponding fragments from unlabeled D-Lyxose. This allows for the localization of the label within the molecule's fragments.



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Caption: Predicted mass spectrometry fragmentation of D-Lyxose-1-¹³C.

Experimental Protocol: Mass Spectrometric Analysis

- Sample Preparation:
 - Prepare a dilute solution of D-Lyxose-1-¹³C in a suitable solvent (e.g., methanol/water for electrospray ionization).
 - For GC-MS, derivatization (e.g., with a silylating agent like BSTFA) is typically required to increase volatility.
- Data Acquisition (LC-MS):
 - Infuse the sample solution directly into the mass spectrometer or inject it onto a liquid chromatography system coupled to the mass spectrometer.
 - Acquire a full scan mass spectrum in a suitable ionization mode (e.g., positive or negative electrospray ionization).
 - Observe the molecular ion and its isotopic pattern.
- Data Acquisition (GC-MS):
 - Inject the derivatized sample into the gas chromatograph.
 - Acquire mass spectra across the elution profile.

- Analyze the mass spectrum of the peak corresponding to the derivatized D-Lyxose.
- Tandem MS (MS/MS):
 - Select the M+1 molecular ion as the precursor ion.
 - Induce fragmentation and acquire the product ion spectrum.
 - Analyze the masses of the fragment ions to confirm the location of the ^{13}C label.

Conclusion

The structural characterization of D-Lyxose-1- ^{13}C is a critical step in ensuring its quality and suitability for research applications. The definitive CAS number, 70849-22-8, provides a universal identifier for this valuable compound. A comprehensive analytical approach, integrating ^{13}C and ^1H NMR spectroscopy with mass spectrometry, offers a self-validating system for confirming the molecular structure, the position of the isotopic label, and the degree of enrichment. The detailed protocols and expected spectral features outlined in this guide provide researchers with the necessary framework to confidently utilize D-Lyxose-1- ^{13}C in their studies, ultimately advancing our understanding of carbohydrate metabolism and facilitating the development of novel therapeutics.

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